

# 2-Bromo-2'-chloropropiophenone molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-2'-chloropropiophenone

Cat. No.: B104426

[Get Quote](#)

## Chemical Profile: 2-Bromo-2'-chloropropiophenone

An Overview of its Fundamental Properties

**2-Bromo-2'-chloropropiophenone** is a chemical compound utilized as a reagent in various synthetic processes. Notably, it serves as an intermediate in the synthesis of other chemical structures. For instance, it is documented as a reagent in the creation of 2-(tert-Butylamino)-3',4'-dichloropropiophenone Hydrochloride. This compound is also recognized as an impurity of Bupropion, a medication that acts as an inhibitor of monoamine uptake and an antagonist of certain nicotinic acetylcholine receptors.

Below is a summary of the key molecular identifiers for **2-Bromo-2'-chloropropiophenone**.

Identifier	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrClO[1][2]
Molecular Weight	247.52 g/mol [1][2]
CAS Number	75815-22-4[1][2][3]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. veeprho.com [veeprho.com]
- 2. synthinkchemicals.com [synthinkchemicals.com]
- 3. 2-bromo-2'-chloropropiophenone | 75815-22-4 [chemicalbook.com]
- To cite this document: BenchChem. [2-Bromo-2'-chloropropiophenone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104426#2-bromo-2-chloropropiophenone-molecular-weight-and-formula\]](https://www.benchchem.com/product/b104426#2-bromo-2-chloropropiophenone-molecular-weight-and-formula)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

